

Application Notes: Quantification of Molnupiravir in Plasma using Molnupiravir-d7

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Compound of Interest

Compound Name: Molnupiravir-d7

Cat. No.: B15138923

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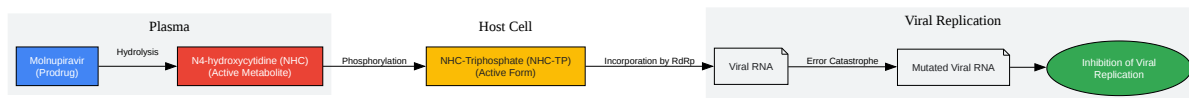
Introduction

Molnupiravir is an orally administered prodrug of the ribonucleoside analog β -D-N4-hydroxycytidine (NHC). It is a potent antiviral agent that has demonstrated efficacy against SARS-CoV-2, the virus responsible for COVID-19. Molnupiravir is rapidly hydrolyzed in plasma to its active metabolite, NHC.[1][2] NHC is then taken up by cells and phosphorylated to its active triphosphate form (NHC-TP). NHC-TP is incorporated into the viral RNA by the RNA-dependent RNA polymerase (RdRp), leading to an accumulation of mutations and subsequent inhibition of viral replication, a process known as "error catastrophe".[3][4]

Accurate quantification of Molnupiravir and its active metabolite NHC in plasma is crucial for pharmacokinetic studies, dose-finding, and assessing the overall efficacy and safety of the drug. This application note provides a detailed protocol for the quantification of Molnupiravir in plasma using a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Molnupiravir-d7** as the internal standard.

Metabolic Pathway of Molnupiravir

Molnupiravir undergoes a series of metabolic conversions to exert its antiviral effect. The following diagram illustrates the key steps in its mechanism of action.



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Caption: Metabolic activation and mechanism of action of Molnupiravir.

Experimental Protocols

This section details the methodology for the quantification of Molnupiravir in plasma.

Materials and Reagents

- Molnupiravir reference standard
- **Molnupiravir-d7** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Water (LC-MS grade)
- Human plasma (K2 EDTA)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS)

Sample Preparation: Protein Precipitation

- Thaw frozen plasma samples to room temperature.
- To 100 μ L of plasma in a microcentrifuge tube, add 20 μ L of **Molnupiravir-d7** internal standard working solution.
- Vortex for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Vortex for 30 seconds.
- Transfer to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography Conditions

Parameter	Condition
Column	Phenyl, 250 x 4.6 mm, 5 μ m[5][6]
Mobile Phase A	0.1% Trifluoroacetic acid in water[5][6]
Mobile Phase B	Methanol[5][6]
Gradient	40:60 (A:B)[5][6]
Flow Rate	1.0 mL/min[5][6]
Injection Volume	10 μ L[5][6]
Column Temperature	Room Temperature[5][6]
Run Time	4.0 minutes[5]

Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)[5][6]
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Molnupiravir: m/z 330.34 \rightarrow 82.46[6] Molnupiravir-d7: m/z 337.46 \rightarrow 286.11[6]

Quantitative Data Summary

The following tables summarize the quantitative performance of the described method.

Table 1: Calibration Curve and Linearity

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r^2)
Molnupiravir	6.25 - 50.00[5]	0.9996[5]

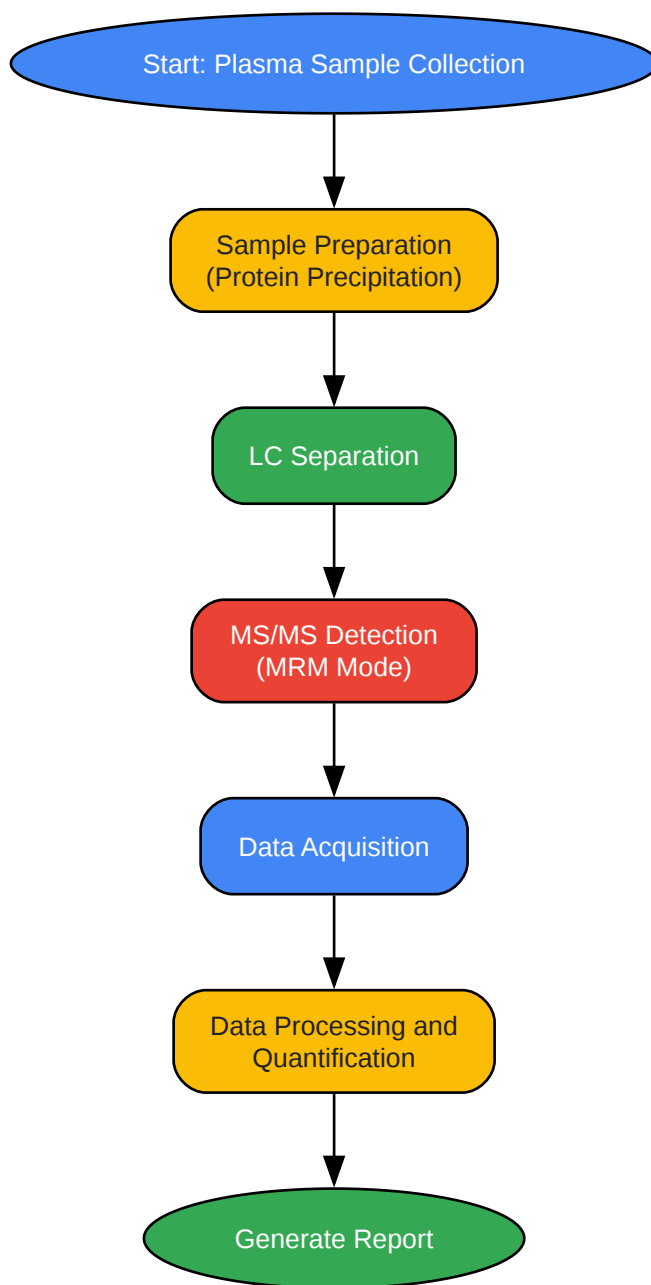
Table 2: Accuracy and Precision

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
LLOQ	6.25	< 15	97.85[6]	< 15	85.00 - 115.00[5]
LQC	-	< 15[5]	98.13[6]	< 15[5]	98.76[5]
MQC	-	< 15[5]	98.83[6]	< 15[5]	-
HQC	-	< 15[5]	98.34[6]	< 15[5]	98.86[5]

Data presented are representative and may vary between laboratories.

Experimental Workflow

The diagram below outlines the complete workflow for the quantification of Molnupiravir in plasma.



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